

Personal protective equipment for handling 16:0 PE MCC

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Compound of Interest

Compound Name: 16:0 PE MCC

Cat. No.: B15135420

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Essential Safety and Handling Guide for 16:0 PE MCC

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **16:0 PE MCC** (1,2-dipalmitoyl-sn-glycero-3-phosphoethanolamine-N-[4-(p-maleimidomethyl)cyclohexane-carboxamide]). It is intended for researchers, scientists, and drug development professionals to ensure the safe and effective use of this compound in the laboratory.

Product Information and Hazard Identification

16:0 PE MCC is a maleimide-functionalized lipid commonly used in the preparation of functionalized liposomes for drug delivery and other biomedical applications. It is a thiol-reactive lipid that requires careful handling to maintain its integrity and ensure personnel safety.

Product Details:

Property	Value
Synonyms	1,2-dihexadecanoyl-sn-glycero-3-phosphoethanolamine-N-[4-(p-maleimidomethyl)cyclohexane-carboxamide] (sodium salt)
Molecular Formula	C49H86N2O11PNa
Molecular Weight	933.18 g/mol
Form	Typically a powder or liquid in chloroform.
Storage Temperature	-20°C

Hazard Identification:

Hazard Class	Classification
Acute Toxicity (Inhalation)	Category 3
Acute Toxicity (Oral)	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Carcinogenicity	Category 2
Reproductive Toxicity	Category 2
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Central nervous system)
Specific Target Organ Toxicity (Repeated Exposure)	Category 1
Signal Word	Danger

This data is based on the classification for the compound when dissolved in chloroform. The hazards of the powdered form may differ and the Safety Data Sheet (SDS) should be consulted.

Personal Protective Equipment (PPE)

Standard laboratory PPE is required at all times when handling **16:0 PE MCC**.

PPE Category	Required Items
Hand Protection	Nitrile or other appropriate chemical-resistant gloves.
Eye Protection	Safety glasses with side shields or goggles.
Skin and Body Protection	Laboratory coat.
Respiratory Protection	Use in a well-ventilated area. A fume hood is recommended, especially when handling the powder form or volatile solvents.

Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural workflow for handling **16:0 PE MCC** from receipt to use in experiments.

3.1. Receiving and Storage:

- Upon receipt, inspect the packaging for any damage.
- The compound is typically shipped on dry ice; ensure it is still frozen.
- Transfer the container to a -20°C freezer for storage.
- Store in a tightly sealed container, protected from light and moisture.

3.2. Preparation and Reconstitution (if supplied as a powder):

- Before opening, allow the vial to warm to room temperature to prevent condensation, which can cause hydrolysis of the lipid.
- Briefly centrifuge the vial to ensure all the powder is at the bottom.

- Work in a chemical fume hood to avoid inhalation of the powder.
- Reconstitute using a suitable organic solvent such as chloroform or ethanol. The choice of solvent will depend on the experimental requirements.
- Add the solvent slowly and gently agitate to dissolve the
- To cite this document: BenchChem. [Personal protective equipment for handling 16:0 PE MCC]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15135420#personal-protective-equipment-for-handling-16-0-pe-mcc\]](https://www.benchchem.com/product/b15135420#personal-protective-equipment-for-handling-16-0-pe-mcc)

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